

Solubility of 4-Ethoxyphenol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethoxyphenol

Cat. No.: B1293792

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Introduction

4-Ethoxyphenol, also known as hydroquinone monoethyl ether, is an aromatic organic compound with applications in various fields, including as an intermediate in the synthesis of pharmaceuticals and as a stabilizer. Its solubility in different organic solvents is a critical physical property that influences process design, formulation development, and purification strategies. A thorough understanding of its solubility behavior is paramount for researchers and professionals in drug development and chemical synthesis.

This technical guide provides a summary of the currently available data on the solubility of **4-Ethoxyphenol** in organic solvents. It is important to note that while some qualitative and quantitative data exist, a comprehensive, temperature-dependent solubility dataset across a wide range of organic solvents is not readily available in the public domain. This guide, therefore, also presents a detailed experimental protocol for the systematic determination of **4-Ethoxyphenol** solubility, enabling researchers to generate the specific data required for their applications.

Data Presentation: Solubility of 4-Ethoxyphenol

The following tables summarize the available qualitative and quantitative solubility data for **4-Ethoxyphenol** in various solvents. The lack of extensive temperature-dependent data highlights an area for further experimental investigation.

Table 1: Qualitative Solubility of **4-Ethoxyphenol**

Solvent(s)	Solubility Description
Alcohol	Soluble
Oils	Soluble
Ethanol	Moderately soluble[1]
Propylene Glycol	Fairly soluble
Water	Insoluble to slightly soluble[1]

Table 2: Quantitative Solubility of **4-Ethoxyphenol**

Solvent	Temperature (°C)	Solubility
Dimethyl Sulfoxide (DMSO)	Not Specified	≥22.1 mg/mL
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL[2]
Ethanol (EtOH)	Not Specified	≥20.7 mg/mL

Experimental Protocol: Determination of 4-Ethoxyphenol Solubility via the Isothermal Shake-Flask Method

The following protocol details a reliable and widely used method for determining the equilibrium solubility of a solid compound, such as **4-Ethoxyphenol**, in an organic solvent at a specific temperature.

1. Materials and Equipment:

- **4-Ethoxyphenol** (analytical grade, purity >99%)
- Selected organic solvents (HPLC grade)
- Analytical balance (readability ±0.1 mg)

- Vials with screw caps (e.g., 20 mL scintillation vials)
- Constant temperature shaker bath or incubator
- Syringe filters (0.45 μm , solvent-compatible)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Pipettes and other standard laboratory glassware

2. Preparation of Standard Solutions (for quantification):

- Accurately weigh a known amount of **4-Ethoxyphenol** and dissolve it in a known volume of the chosen organic solvent to prepare a stock solution of known concentration.
- Perform serial dilutions of the stock solution to create a series of standard solutions of decreasing concentrations. These will be used to generate a calibration curve.

3. Experimental Procedure (Solubility Measurement):

- Add an excess amount of **4-Ethoxyphenol** to a series of vials. The presence of undissolved solid at the end of the experiment is crucial to ensure that equilibrium has been reached.
- Pipette a known volume (e.g., 10 mL) of the selected organic solvent into each vial.
- Securely cap the vials to prevent solvent evaporation.
- Place the vials in a constant temperature shaker bath set to the desired temperature.
- Agitate the vials at a constant speed for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The required time should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.

- Once equilibrium is reached, stop the agitation and allow the vials to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a 0.45 μm syringe filter into a clean vial to remove any undissolved solid particles.
- Accurately dilute the filtered sample with the same organic solvent to a concentration that falls within the range of the calibration curve.

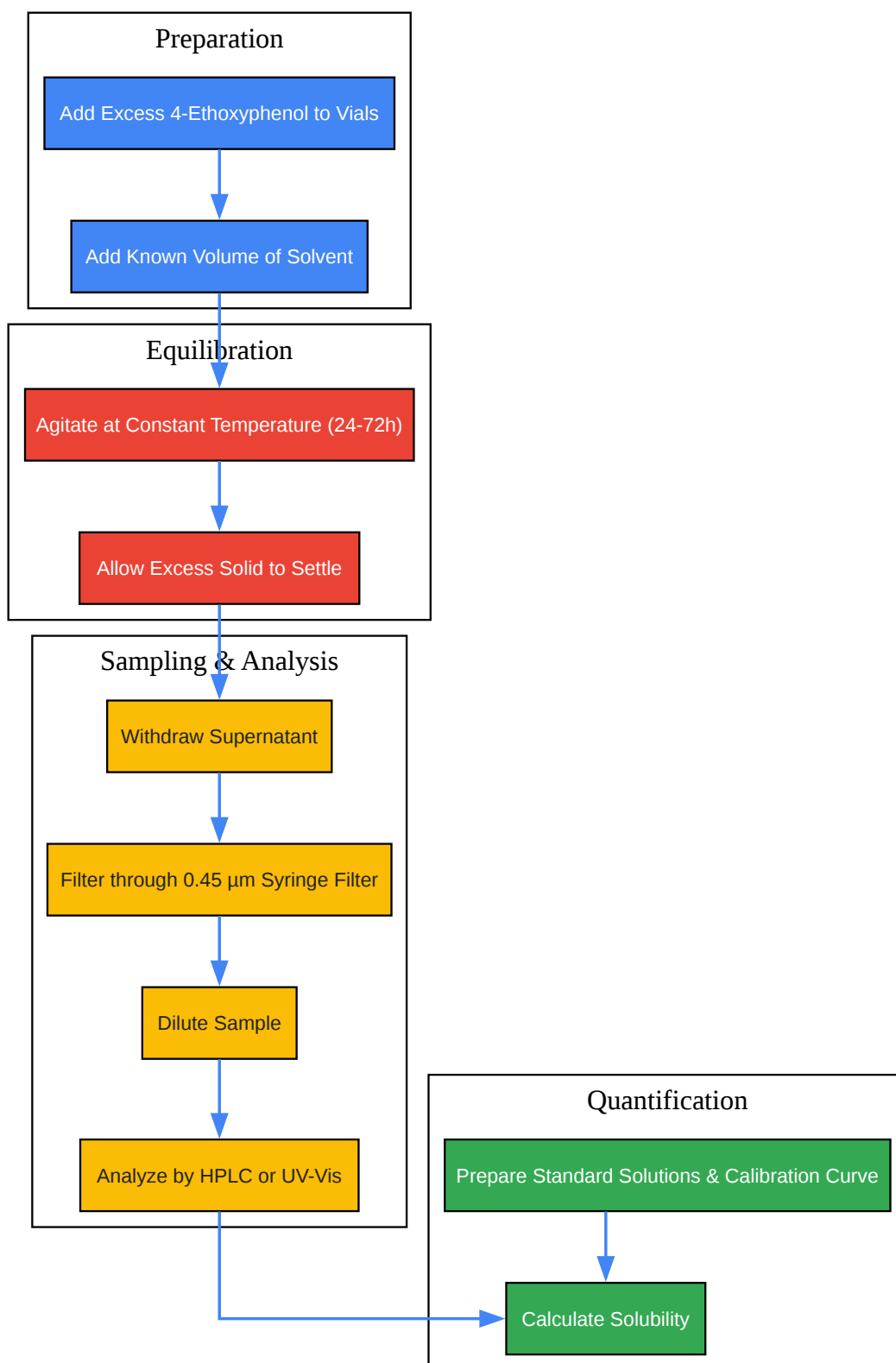
4. Quantification:

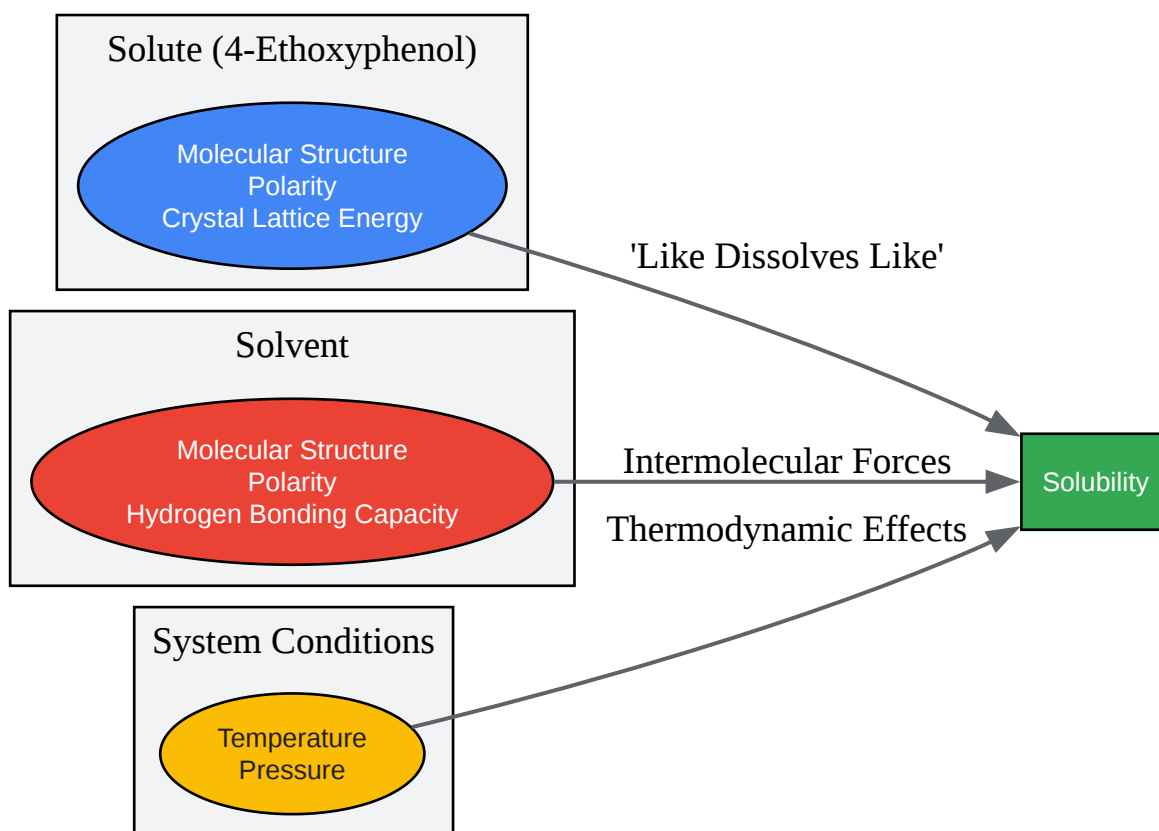
- Analyze the standard solutions and the diluted samples using a suitable analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry). For HPLC, an appropriate column and mobile phase must be selected to achieve good separation and peak shape for **4-Ethoxyphenol**.
- Construct a calibration curve by plotting the analytical signal (e.g., peak area from HPLC) versus the concentration of the standard solutions.
- Use the calibration curve to determine the concentration of **4-Ethoxyphenol** in the diluted samples.
- Calculate the original concentration in the saturated solution by accounting for the dilution factor. This value represents the solubility of **4-Ethoxyphenol** in the specific solvent at the experimental temperature.

5. Data Reporting:

- Solubility is typically reported in units such as g/100g of solvent, mg/mL, or as a mole fraction.

Mandatory Visualizations





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References

- 1. 4-Ethoxyphenol | C₈H₁₀O₂ | CID 12150 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. glpbio.com [glpbio.com]
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